

Structure-Activity Relationship of Pyraclofos Enantiomers: A Comprehensive Comparison Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (-)-Pyraclofos

CAS No.: 1374255-23-8

Cat. No.: B12726557

[Get Quote](#)

The Chiral Imperative in Organophosphorus Pesticides

Organophosphorus pesticides (OPs) have long been a cornerstone of agricultural pest management. Pyraclofos (O-[1-(4-chlorophenyl)-1H-pyrazol-4-yl] O-ethyl S-propyl phosphorothioate) is a broad-spectrum OP utilized for its high efficacy against multi-OP-resistant pests[1]. However, like over 30% of commercial OPs, pyraclofos possesses a chiral phosphorus center, existing as a racemic mixture of R-(-)-pyraclofos and S-(+)-pyraclofos[2].

Historically, ecological risk assessments have evaluated chiral pesticides as racemates. From a modern biochemical perspective, this approach is fundamentally flawed. Biological systems are inherently stereoselective; enantiomers of the exact same compound frequently exhibit drastically different toxicokinetics, enzyme affinities, and environmental degradation rates[1][3]. This guide dissects the structure-activity relationship (SAR) of pyraclofos enantiomers, comparing their target-site potency, off-target ecotoxicity, and environmental fate to underscore the necessity of enantiomer-specific evaluation.

Structural Basis of Enantioselectivity

The chirality of pyraclofos stems from its asymmetric phosphorus atom, which is tetrahedrally coordinated to four distinct substituents: an O-ethyl group, an S-propyl group, an O-(1-(4-chlorophenyl)-1H-pyrazol-4-yl) moiety, and a double-bonded oxygen[2]. The spatial orientation of these groups dictates how the molecule docks into the catalytic gorge of target enzymes like acetylcholinesterase (AChE) and butyrylcholinesterase (BChE).

Because the catalytic triad of these enzymes is housed within a highly stereospecific gorge, the enantiomers experience different degrees of steric hindrance and electrostatic attraction during the formation of the enzyme-inhibitor bioconjugate.

Comparative Performance & Toxicity (The SAR)

Target Enzyme Inhibition (AChE/BChE)

The primary mode of action for pyraclofos is the irreversible inhibition of cholinesterases, leading to acetylcholine accumulation and subsequent neurotoxicity. In vitro assays reveal a profound enantiomeric bias: **R-(-)-pyraclofos** is approximately 15 times more potent against BChE than its S-(+) counterpart[1].

Molecular docking and dynamic simulations with human AChE corroborate this, showing that **R-(-)-pyraclofos** has a significantly higher binding affinity ($K=6.31 \times 10^4 \text{ M}^{-1}$) compared to S-(+)-pyraclofos ($K=1.86 \times 10^4 \text{ M}^{-1}$)[4]. The causality lies in the spatial displacement and conformational flexibility within the AChE binding domain (residues Thr-64 to Asn-89); the R-enantiomer achieves a more thermodynamically stable bioconjugate with the enzyme's active site[4].

Aquatic Ecotoxicity

When translating in vitro target affinity to in vivo aquatic toxicity, the SAR becomes complex and species-dependent:

- Zebrafish (*Danio rerio*): The acute developmental toxicity aligns with the enzyme inhibition data. **R-(-)-pyraclofos** is significantly more toxic ($\text{LC}_{50}=2.23 \text{ mg/L}$) than S-(+)-pyraclofos ($\text{LC}_{50}=3.99 \text{ mg/L}$)[5].

- *Daphnia magna*: Conversely, acute aquatic assays demonstrate that the S-(+)-enantiomer is roughly 6 times more toxic than the R-(-)-antipode[1]. This inversion highlights that in vivo toxicity is not solely dictated by target enzyme affinity, but also by species-specific differences in toxicokinetics, metabolic activation (e.g., cytochrome P450-mediated oxidative cleavage), and elimination rates.

Immunotoxicity

Beyond neurotoxicity, pyraclofos induces immunotoxicity in aquatic models. In zebrafish embryos, exposure upregulates the mRNA levels of the pro-inflammatory cytokine interleukin-1 β (IL-1 β). Molecular dynamics simulations reveal that R-(-)-**pyraclofos** binds more potently to the IL-1 β protein than the S-enantiomer due to distinct electrostatic interactions, thereby disrupting IL-1 β -dependent signal transduction more severely[5].

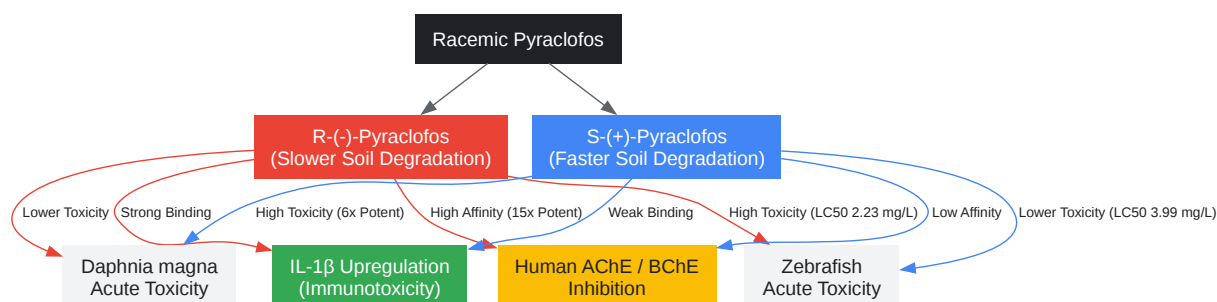
Environmental Fate (Soil Degradation)

The environmental persistence of pyraclofos is also stereoselective. In native agricultural soils, microbial degradation heavily favors the S-(+)-enantiomer. The half-life ($t_{1/2}$) of S-(+)-pyraclofos ranges from 2.6 to 13.4 days, whereas R-(-)-**pyraclofos** persists longer, with a $t_{1/2}$ of 8.2 to 9.3 days[3]. This differential degradation enriches the soil with the more neurotoxic R-(-)-enantiomer over time, skewing the ecological risk profile of the applied racemate.

Quantitative Data Summary

Parameter	R-(-)-Pyraclofos	S-(+)-Pyraclofos	Racemate
BChE Inhibition Potency	High (~15x more potent)	Low	Intermediate
Human AChE Affinity (K)	$6.31 \times 10^4 M^{-1}$	$1.86 \times 10^4 M^{-1}$	N/A
Zebrafish Toxicity (LC50)	2.23 mg/L (Higher toxicity)	3.99 mg/L	N/A
Daphnia magna Toxicity	Lower	High (~6x more toxic)	Additive effect
Soil Half-life ($t_{1/2}$)	8.2 - 9.3 days	2.6 - 13.4 days	14.4 - 55.9 days (sterilized)

Visualizing the Mechanisms



[Click to download full resolution via product page](#)

Caption: Enantioselective mode of action and toxicity pathways of Pyraclofos.

Experimental Methodologies

To ensure self-validating and reproducible results, the following methodologies detail the separation and biological assessment of pyraclofos enantiomers.

Protocol 1: Enantiomeric Separation via Chiral HPLC

Rationale: Baseline resolution is mandatory to prevent cross-contamination that would skew bioassay results. Chiralcel OD (cellulose tris(3,5-dimethylphenylcarbamate)) provides optimal chiral recognition via hydrogen bonding and π - π interactions[1].

- **System Preparation:** Equilibrate a high-performance liquid chromatography (HPLC) system equipped with a Chiralcel OD column (250 mm $\times$ 4.6 mm i.d., 5 μ m) at a constant column temperature of 25 $^{\circ}$ C.
- **Mobile Phase Optimization:** Prepare an isocratic mobile phase of n-hexane/isopropanol (e.g., 90:10 v/v). Degas thoroughly. Note: The alcohol modifier dictates the steric hindrance during stationary phase interaction.

- **Elution & Detection:** Inject 20 μ L of racemic pyraclofos standard. Set the flow rate to 1.0 mL/min. Monitor UV absorbance at 254 nm.
- **Fraction Collection & Verification:** Collect the separated peaks. Determine the absolute configuration of the resolved fractions using electronic circular dichroism (CD) spectroscopy[1][3].

Protocol 2: In Vitro Cholinesterase Inhibition Kinetics

Rationale: Ellman's method provides real-time colorimetric tracking of AChE/BChE activity, allowing precise calculation of the bimolecular rate constant (k_i) and confirming target affinity[1].

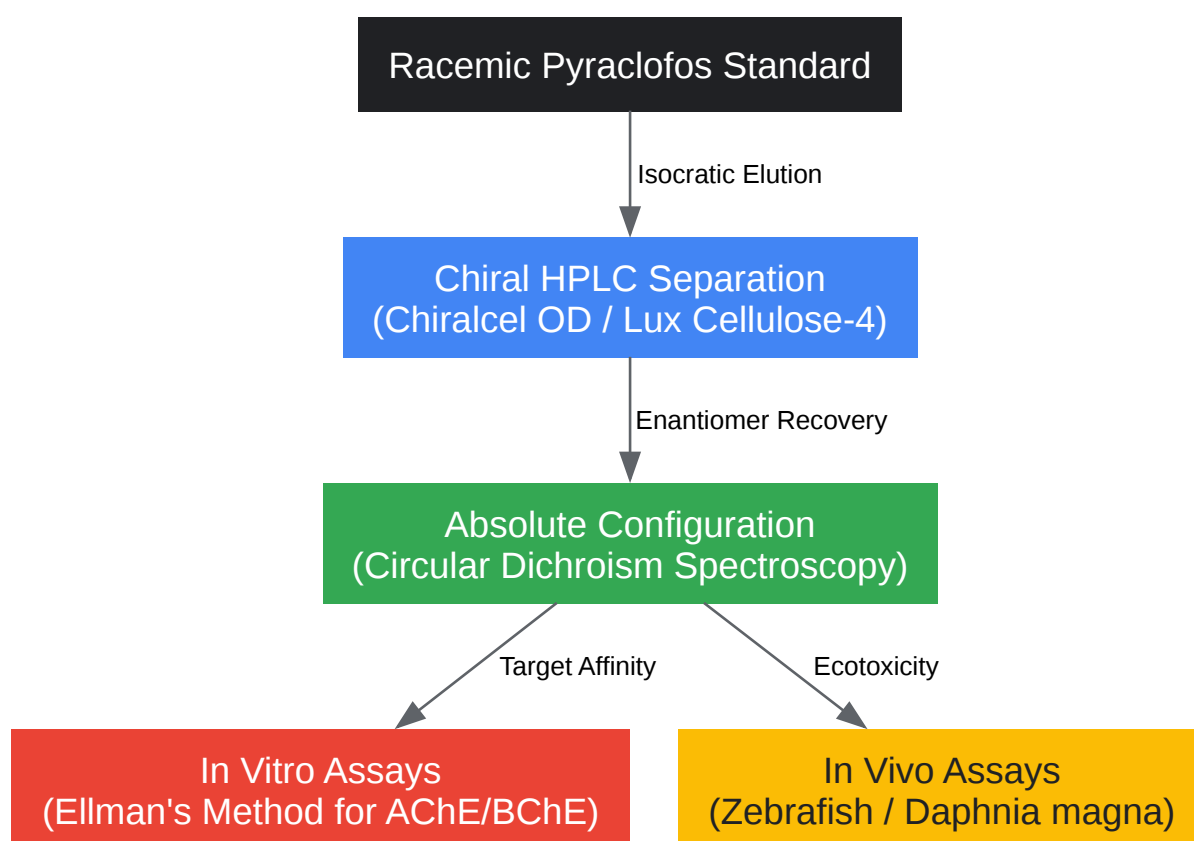
- **Reagent Prep:** Prepare 0.1 M phosphate buffer (pH 8.0). Dissolve acetylthiocholine iodide (ATCh) and 5,5'-dithiobis(2-nitrobenzoic acid) (DTNB) in the buffer.
- **Enzyme Incubation:** In a 96-well microplate, mix 10 μ L of the resolved pyraclofos enantiomer (varying concentrations) with 20 μ L of human AChE or BChE solution. Incubate at 37 °C for exactly 10 minutes to allow bioconjugate formation.
- **Substrate Addition:** Add 200 μ L of the DTNB/ATCh mixture to initiate the reaction.
- **Kinetic Measurement:** Measure absorbance at 412 nm every 30 seconds for 5 minutes using a microplate reader. Calculate the IC_{50} based on the linear velocity of absorbance change.

Protocol 3: In Vivo Zebrafish Acute Toxicity & Immunotoxicity Assay

Rationale: Zebrafish embryos provide a transparent, high-throughput vertebrate model to assess both developmental defects and gene expression alterations[5].

- **Embryo Selection:** Select healthy, fertilized zebrafish embryos at 4 hours post-fertilization (hpf).
- **Exposure:** Distribute embryos into 24-well plates (10 embryos/well). Expose to varying concentrations of R-(-)- or S-(+)-pyraclofos (e.g., 0.5 to 5.0 mg/L) dissolved in E3 medium. Maintain at 28 °C under a 14h:10h light:dark cycle.

- Observation: Monitor at 24, 48, 72, and 96 hpf. Record mortality to calculate the LC50. Document developmental malformations (pericardial edema, yolk sac edema).
- Gene Expression (qPCR): At 96 hpf, extract total RNA from surviving embryos. Synthesize cDNA and perform RT-qPCR targeting the IL-1 β gene, using β -actin as a housekeeping control, to quantify immunotoxic upregulation.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the separation and bioassay of Pyraclofos enantiomers.

Conclusion

The stereoselective behavior of pyraclofos enantiomers dismantles the validity of assessing chiral organophosphates as racemates. R-(-)-pyraclofos drives the target-site neurotoxicity and immunotoxicity, while S-(+)-pyraclofos exhibits paradoxical hyper-toxicity in specific aquatic invertebrates and degrades more rapidly in soil. For drug development professionals and environmental toxicologists, these data mandate a paradigm shift: chiral pesticides must be regulated, synthesized, and evaluated at the enantiomeric level to accurately predict and mitigate their ecological impact.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [2. Pyraclofos \(Ref: OMS 3040\)](#) [sitem.herts.ac.uk]
- [3. Different enantioselective degradation of pyraclofos in soils](#) - PubMed [pubmed.ncbi.nlm.nih.gov]
- [4. Characterizing the potentially neuronal acetylcholinesterase reactivity toward chiral pyraclofos: Enantioselective insights from spectroscopy, in silico docking, molecular dynamics simulation and per-residue energy decomposition studies](#) - PubMed [pubmed.ncbi.nlm.nih.gov]
- [5. Enantioselective developmental toxicity and immunotoxicity of pyraclofos toward zebrafish \(Danio rerio\)](#) - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Structure-Activity Relationship of Pyraclofos Enantiomers: A Comprehensive Comparison Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12726557/docs#structure-activity-relationship-of-pyraclofos-enantiomers-a-comprehensive-comparison-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)